

An In-depth Technical Guide to Methyl-Branched Tridecanoyl-CoA

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Compound of Interest

Compound Name: 6-Methyltridecanoyl-CoA

Cat. No.: B15550142

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Disclaimer: Specific experimental data for **6-Methyltridecanoyl-CoA** is limited in publicly available scientific literature. This guide provides a comprehensive overview based on the known properties and biological activities of closely related methyl-branched long-chain acyl-CoA molecules, such as other isomers of methyltridecanoyl-CoA and the broader class of branched-chain fatty acyl-CoAs. The information presented herein is intended for research and drug development professionals and should be used as a foundational resource.

Introduction

Methyl-branched chain fatty acids (BCFAs) and their activated coenzyme A (CoA) esters are important metabolic intermediates found in various organisms, from bacteria to mammals. These molecules play crucial roles in lipid metabolism, membrane fluidity, and cellular signaling. **6-Methyltridecanoyl-CoA**, a derivative of tridecanoic acid with a methyl group at the C6 position, belongs to this class of molecules. While specific research on the 6-methyl isomer is scarce, its chemical properties and biological functions can be largely inferred from our understanding of other methyl-branched acyl-CoAs. This guide will synthesize the available information to provide a detailed technical overview of its structure, properties, and potential biological significance.

Chemical Structure and Properties

The fundamental structure of **6-Methyltridecanoyl-CoA** consists of a thirteen-carbon fatty acyl chain with a methyl group at the sixth carbon, linked to a coenzyme A molecule via a thioester bond.

A structurally similar compound, 12-Methyltridecanoyle-CoA, has a reported molecular formula of C35H62N7O17P3S and a molecular weight of 977.89 g/mol .[\[1\]](#) It is anticipated that **6-Methyltridecanoyle-CoA** would share these same values. The properties of the unesterified fatty acid, tridecanoic acid, are also provided for reference.

Table 1: Physicochemical Properties of Tridecanoyle-CoA and Related Molecules

| Property | Value | Source |
|---------------------------|----------------|---------------------------|
| <hr/> | | |
| Tridecanoyle-CoA | | |
| Molecular Formula | C34H60N7O17P3S | PubChem |
| Molecular Weight | 963.9 g/mol | PubChem |
| Physical Description | Solid | Human Metabolome Database |
| <hr/> | | |
| 12-Methyltridecanoyle-CoA | | |
| Molecular Formula | C35H62N7O17P3S | MedchemExpress |
| Molecular Weight | 977.89 g/mol | MedchemExpress |
| <hr/> | | |

Biological Significance and Signaling Pathways

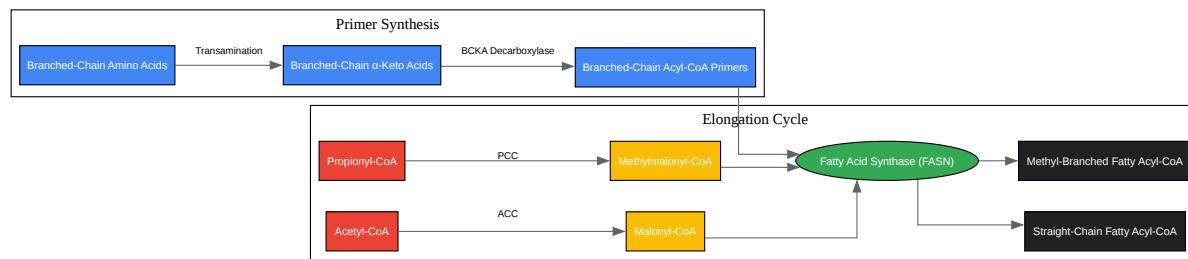
Branched-chain fatty acids are integral components of cellular lipids and are involved in various metabolic pathways. The introduction of a methyl group along the acyl chain can significantly impact the molecule's physical properties, such as its melting point and viscosity, which in turn affects membrane fluidity.[\[2\]](#)

Biosynthesis of Branched-Chain Fatty Acyl-CoAs

The synthesis of methyl-branched fatty acids is primarily carried out by fatty acid synthase (FASN). While FASN typically utilizes malonyl-CoA to extend the growing fatty acyl chain, it can also incorporate methylmalonyl-CoA, leading to the formation of a methyl branch.[\[2\]](#)[\[3\]](#) The initial primers for the synthesis of BCFAs are often derived from the catabolism of branched-chain amino acids like valine, leucine, and isoleucine, which are first converted to their corresponding branched-chain α -keto acids.[\[4\]](#)[\[5\]](#) A key enzyme in this process is branched-

chain α -keto acid decarboxylase (BCKA), which is essential for the synthesis of these primers.

[4][6]

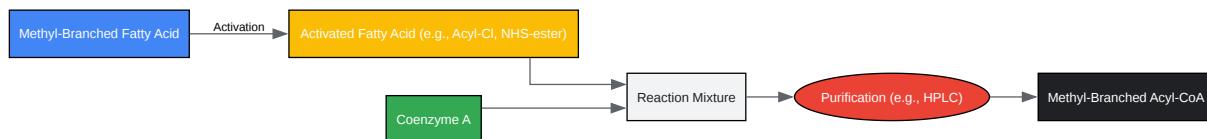
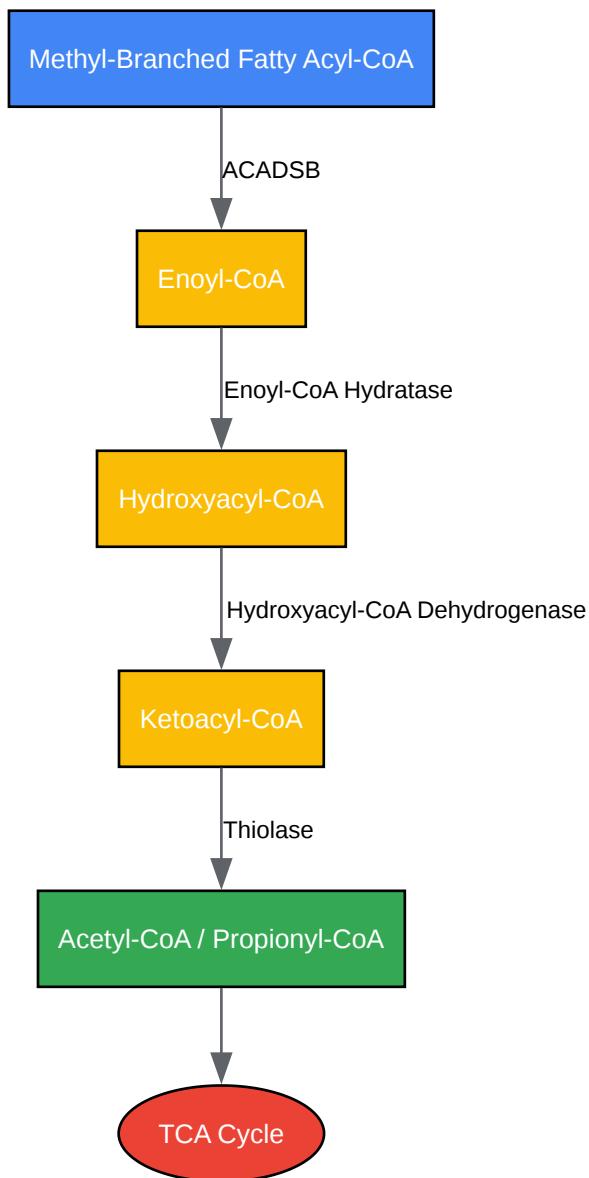


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Biosynthesis of Methyl-Branched Fatty Acyl-CoA.

Metabolism of Branched-Chain Fatty Acyl-CoAs

The catabolism of branched-chain fatty acyl-CoAs occurs within the mitochondria and involves a family of enzymes known as acyl-CoA dehydrogenases. Specifically, short/branched-chain acyl-CoA dehydrogenase (ACADS) is responsible for the dehydrogenation of these molecules.[7][8] Deficiencies in these enzymes can lead to the accumulation of specific acyl-carnitines, which are diagnostic markers for certain metabolic disorders.[9]



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